

# Brexpiprazole-d8: A Technical Guide to Safe Handling and Laboratory Practices

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## Compound of Interest

Compound Name: Brexpiprazole-d8

Cat. No.: B1472543

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This in-depth technical guide provides comprehensive safety and handling guidelines for **Brexpiprazole-d8**, a deuterated internal standard used in the quantification of brexpiprazole. The following sections detail the material's hazards, proper handling procedures, storage requirements, and emergency protocols to ensure the safety of laboratory personnel.

## Compound Identification and Properties

**Brexpiprazole-d8** is the deuterium-labeled version of Brexpiprazole, an atypical antipsychotic agent.<sup>[1]</sup> It is primarily utilized as an internal standard for analytical purposes, such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).<sup>[2]</sup>

Property	Value	Source
CAS Number	1427049-21-5	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>25</sub> H <sub>19</sub> D <sub>8</sub> N <sub>3</sub> O <sub>2</sub> S	<a href="#">[2]</a>
Formula Weight	441.6 g/mol	<a href="#">[2]</a>
Appearance	A solid	<a href="#">[2]</a>
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>8</sub> )	<a href="#">[2]</a>
Solubility	Soluble in DMSO	<a href="#">[2]</a>
Melting Point	171-173°C	<a href="#">[4]</a>

## Hazard Identification and Safety Precautions

**Brexpiprazole-d8** is classified as a hazardous substance and requires careful handling. The primary hazards are related to its parent compound, brexpiprazole.

GHS Hazard Classifications:[\[3\]](#)[\[5\]](#)

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Carcinogenicity	Category 2	H351: Suspected of causing cancer
Reproductive Toxicity	Category 1A	H360-H362: May damage fertility or the unborn child. May cause harm to breast-fed children
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger[3]

Hazard Pictograms:[3]

- Health Hazard
- Harmful
- Hazardous to the Environment

## Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **Brexpiprazole-d8**:[6]

- Gloves: Chemical-resistant gloves (e.g., nitrile).

- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: For operations that may generate dust, a suitable respirator should be used.[5]

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Brexpiprazole-d8** and to ensure a safe laboratory environment.

### Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid the formation of dust and aerosols.[5][6]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[3][6]
- Avoid contact with skin and eyes.[6]
- Wash hands thoroughly after handling.[6]
- Do not eat, drink, or smoke in areas where the compound is handled.[6]

### Storage

- Storage Temperature: Store at -20°C for long-term stability.[1][2] Some suppliers may recommend +4°C for shorter periods.[7]
- Stability: The compound is stable for at least 4 years when stored at -20°C.[2]
- Keep the container tightly closed in a dry and well-ventilated place.
- Store locked up.[6]

## Experimental Protocols

The following are generalized experimental protocols for handling **Brexpiprazole-d8**. These should be adapted to specific experimental needs and institutional safety guidelines.

## Weighing the Compound

- Ensure all necessary PPE is worn.
- Perform the weighing procedure inside a chemical fume hood or a balance enclosure to contain any dust.
- Use a calibrated analytical balance.
- Carefully transfer the desired amount of **Brexpiprazole-d8** to a tared weigh boat or directly into the receiving vessel.
- Clean the balance and surrounding area of any residual powder immediately after use.
- Dispose of contaminated materials (e.g., weigh boats, wipes) as hazardous waste.

## Preparing a Stock Solution

- Work within a chemical fume hood.
- Add the weighed **Brexpiprazole-d8** to an appropriate volumetric flask.
- Add a small amount of the desired solvent (e.g., DMSO) to dissolve the solid.<sup>[2]</sup>
- Once dissolved, dilute to the final volume with the solvent.
- Cap the flask and mix thoroughly by inversion.
- Label the solution clearly with the compound name, concentration, solvent, date, and appropriate hazard warnings.
- Store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month for solutions in solvent.<sup>[1]</sup>

## Emergency Procedures

In the event of an emergency, follow these procedures.

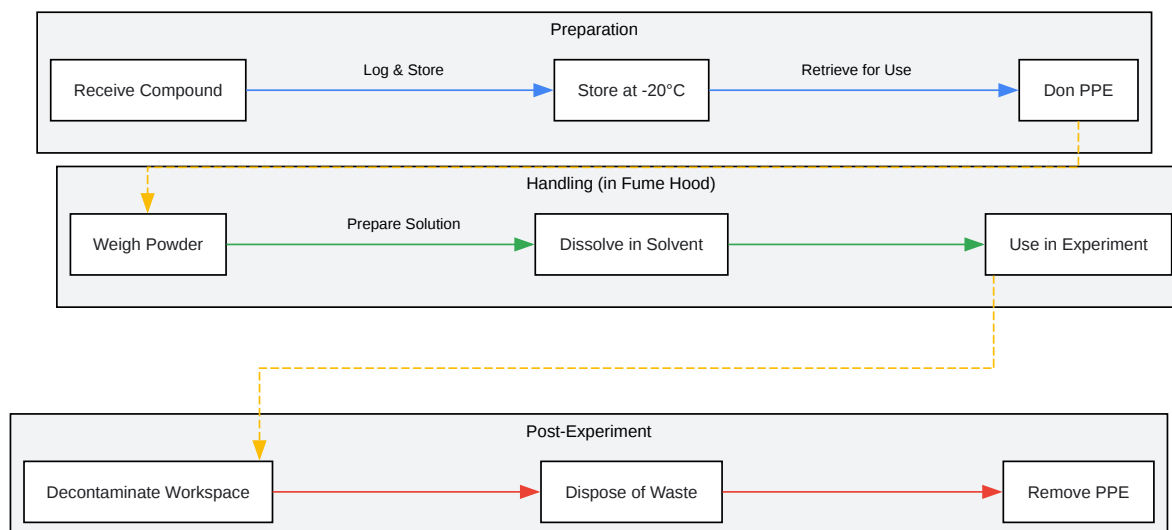
Situation	Action
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Consult a doctor. <a href="#">[5]</a> <a href="#">[8]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. <a href="#">[8]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor. <a href="#">[5]</a> <a href="#">[8]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Immediately call a doctor or Poison Control Center. <a href="#">[6]</a> <a href="#">[8]</a>
Accidental Release	Evacuate the area. Wear appropriate PPE. Prevent further leakage or spillage if safe to do so. Sweep up the material and place it in a suitable, closed container for disposal. Avoid generating dust. Do not let the chemical enter drains. <a href="#">[5]</a> <a href="#">[6]</a>

## Disposal Considerations

Dispose of **Brexpiprazole-d8** and any contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste.[\[6\]](#) Do not dispose of it in the sewer system.[\[6\]](#)

## Visualized Workflow

The following diagram illustrates a standard workflow for handling **Brexpiprazole-d8** in a research laboratory.



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Caption: Workflow for Safe Handling of **Brexpiprazole-d8**.

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